

Environmental fate and degradation of Pyriftalid in soil

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Compound of Interest

Compound Name: *Pyriftalid*

Cat. No.: *B154790*

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An In-depth Technical Guide on the Environmental Fate and Degradation of **Pyriftalid** in Soil

Disclaimer: Publicly available scientific literature and regulatory summaries on the environmental fate and degradation of **Pyriftalid** are limited. Consequently, this guide synthesizes the available information and supplements it with generalized experimental protocols and representative data for similar non-persistent herbicides to provide a comprehensive overview for research and drug development professionals. The degradation pathways and quantitative data presented should be considered illustrative in the absence of specific, publicly available studies on **Pyriftalid**.

Introduction

Pyriftalid, identified by the code CGA 279233, is a herbicide used for controlling grass weeds, primarily in rice cultivation.[1] It belongs to the pyrimidinylthio-benzoate class of herbicides. Understanding the environmental fate and degradation of **Pyriftalid** in soil is crucial for assessing its potential environmental impact, including its persistence, mobility, and the formation of any significant metabolites. This technical guide provides a detailed overview of these aspects, intended for researchers, scientists, and professionals involved in drug development and environmental risk assessment.

Pyriftalid functions by inhibiting the acetohydroxyacid synthase (AHAS) enzyme, which is essential for the synthesis of branched-chain amino acids in plants.[1] Its efficacy as a herbicide is intrinsically linked to its behavior and persistence in the soil environment.

Physicochemical and Environmental Fate Properties

While specific quantitative data from peer-reviewed studies are sparse, general properties of **Pyrifthalid** have been reported. It is characterized by low aqueous solubility and is considered semi-volatile.^[1] Available information suggests that **Pyrifthalid** is not persistent in soil systems.^[1]

Table 1: Summary of Known Environmental Fate Characteristics of **Pyrifthalid**

Property	Value/Description	Reference
Persistence in Soil	Non-persistent	^[1]
Aqueous Solubility	Low	
Volatility	Semi-volatile	
Bioaccumulation Potential	High	

Table 2: Illustrative Quantitative Data for a Representative Non-Persistent Herbicide

The following data are not specific to **Pyrifthalid** but are representative of a non-persistent herbicide and are provided for comparative and illustrative purposes.

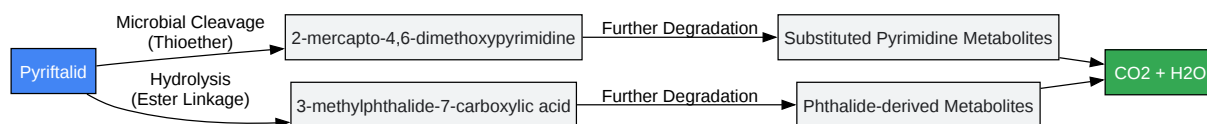
Parameter	Typical Value Range	Conditions
Soil Aerobic Metabolism DT50	15 - 45 days	20-25°C, 40-60% Maximum Water Holding Capacity
Hydrolysis DT50 (pH 7)	Stable (> 30 days)	25°C
Aqueous Photolysis DT50	1 - 10 days	Continuous irradiation, pH 7
Soil Photolysis DT50	10 - 30 days	Continuous irradiation
Soil Adsorption Koc	200 - 800 L/kg	-

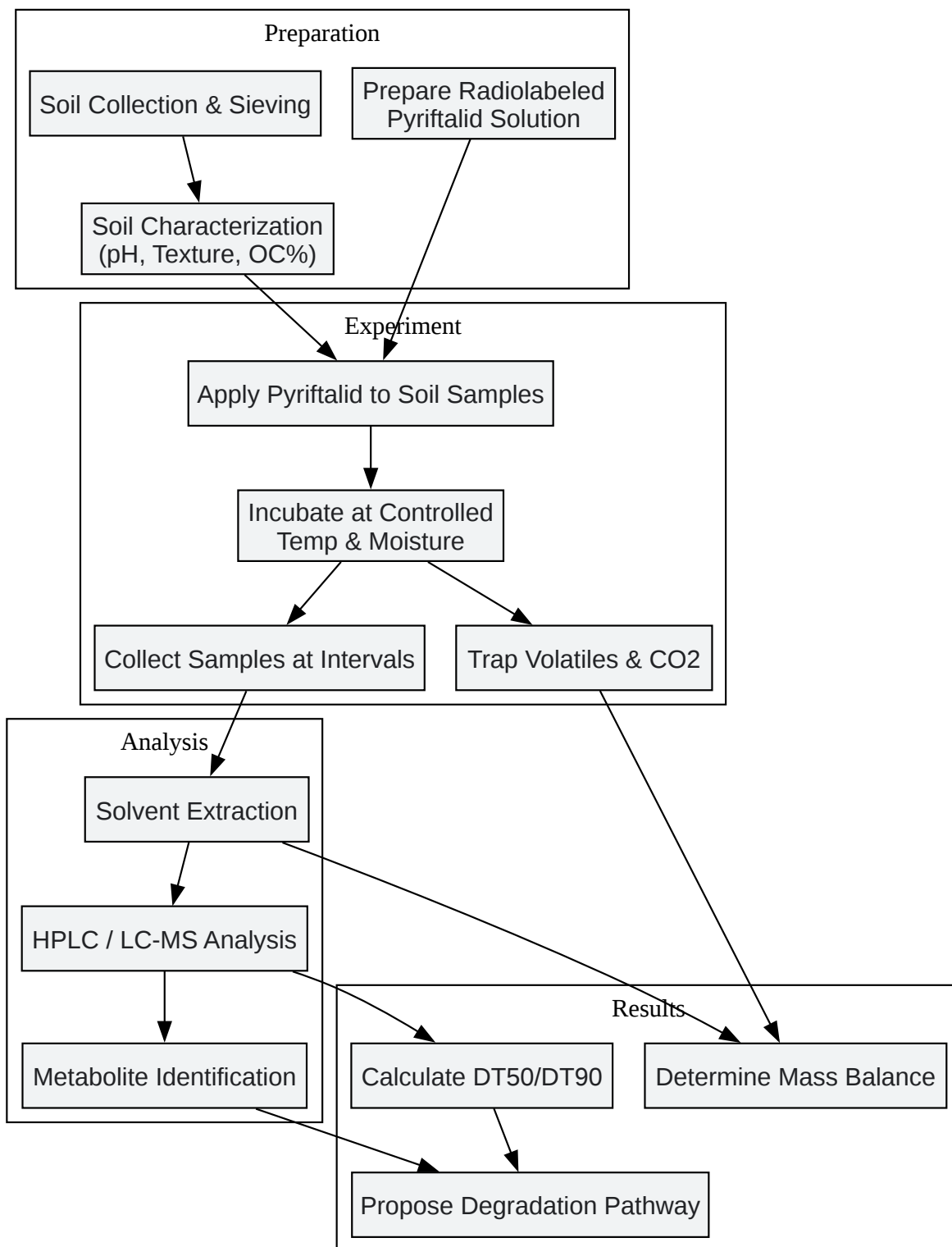
Degradation Pathways in Soil

The degradation of **Pyriftalid** in soil is expected to occur through a combination of biotic (microbial) and abiotic (hydrolysis, photolysis) processes. Given its chemical structure, key transformation pathways can be postulated.

Putative Degradation Pathway

The **Pyriftalid** molecule contains ester and thioether linkages, which are susceptible to cleavage. Microbial degradation is likely the primary dissipation route in soil. Hydrolysis of the ester linkage would be a key initial step, leading to the formation of two primary metabolites. Further degradation of these initial products would then proceed, likely involving hydroxylation, cleavage of the pyrimidine ring, and eventual mineralization to carbon dioxide.





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References

- 1. epa.gov [epa.gov]
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